

# 2-Acetamidopyridine CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Acetamidopyridine

Cat. No.: B421653

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## An In-depth Technical Guide to 2-Acetamidopyridine

This guide provides a comprehensive technical overview of **2-Acetamidopyridine** (also known as N-(pyridin-2-yl)acetamide), a versatile heterocyclic building block crucial in pharmaceutical and materials science research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

## Core Properties of 2-Acetamidopyridine

**2-Acetamidopyridine** is a key intermediate in the synthesis of a wide range of biologically active molecules.<sup>[1]</sup> Its pyridine ring enhances reactivity and solubility in organic solvents, making it a valuable precursor in various chemical reactions.<sup>[1]</sup>

## Quantitative Data Summary

The physicochemical properties of **2-Acetamidopyridine** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	5231-96-9	PubChem
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O	PubChem
Molecular Weight	136.15 g/mol	PubChem[2]
IUPAC Name	N-pyridin-2-ylacetamide	PubChem[2]
Melting Point	66-74 °C	Chem-Impex
Appearance	Off-white to yellow crystalline powder	Chem-Impex

## Synthesis of 2-Acetamidopyridine

The primary route for synthesizing **2-Acetamidopyridine** is through the acetylation of 2-aminopyridine. A detailed experimental protocol based on established methodologies is provided below.

## Experimental Protocol: Acetylation of 2-Aminopyridine

This protocol describes the synthesis of **2-Acetamidopyridine** from 2-aminopyridine and acetic anhydride.

### Materials:

- 2-aminopyridine
- Acetic anhydride
- Ice water
- Ethyl acetate
- Thin-Layer Chromatography (TLC) plates

### Procedure:

- In a suitable reaction vessel, dissolve 9.9g of 2-aminopyridine in 21ml of acetic anhydride solution.
- The reaction is exothermic; control the temperature to between 30-60 °C while stirring.
- Allow the reaction to proceed for 1 hour. Monitor the reaction's completion using Thin-Layer Chromatography (TLC).
- Once the reaction is complete, pour the reaction mixture into ice water.
- Extract the product using ethyl acetate.
- Remove the ethyl acetate from the organic layer by evaporation to yield **2-Acetamidopyridine**.

This method is reported to have a high yield and purity.

## Applications in Research and Drug Development

**2-Acetamidopyridine** is a valuable scaffold in medicinal chemistry due to its wide range of biological activities. The 2-aminopyridine moiety is a known pharmacophore found in numerous therapeutic agents.

## Pharmaceutical Applications

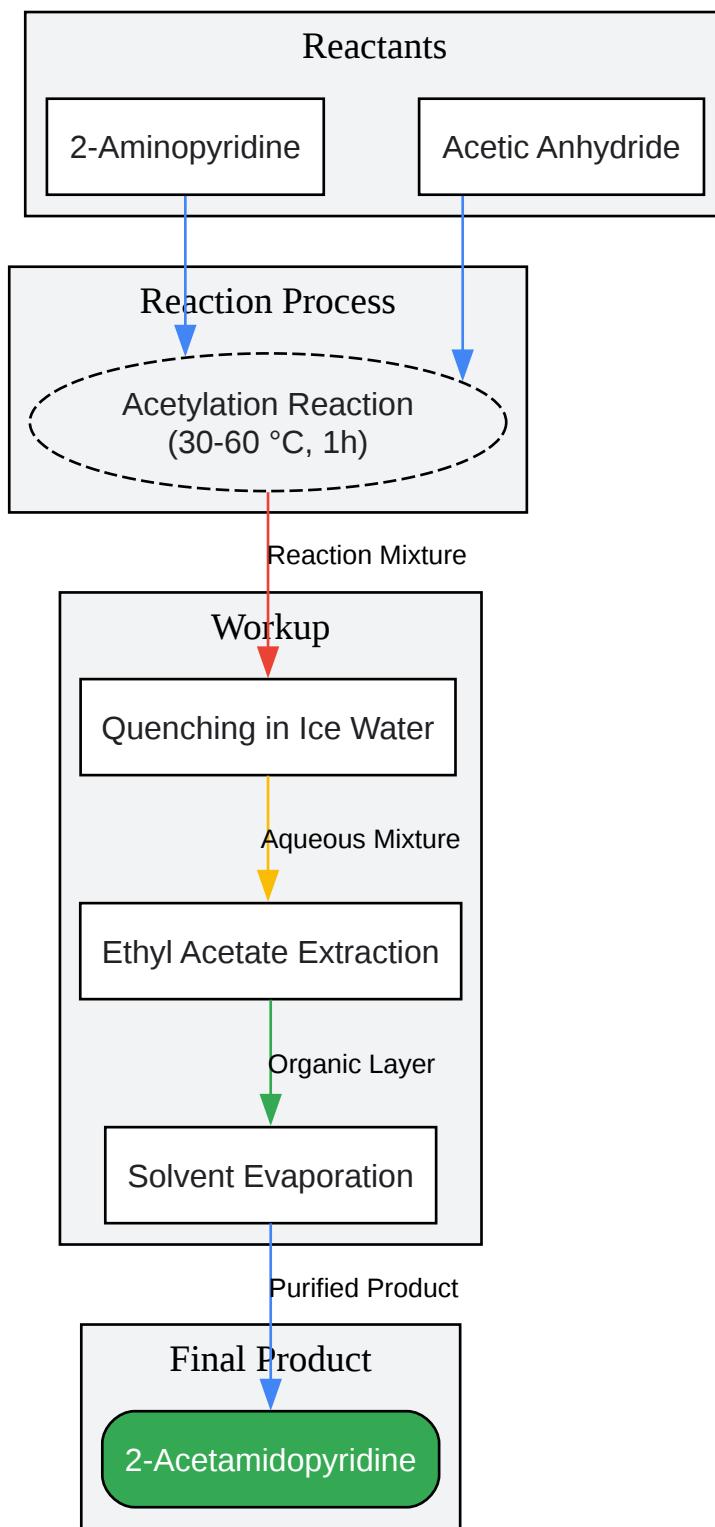
- Drug Intermediates: It serves as a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory, analgesic, antibacterial, antiviral, and anti-tumor drugs.[1]
- Enzyme Inhibition: Derivatives of 2-aminopyridine have been developed as potent and selective inhibitors of human neuronal nitric oxide synthase (nNOS), a therapeutic target for various neurological disorders.
- Heterocyclic Synthesis: It is widely used in the synthesis of more complex heterocyclic compounds, which are fundamental to the development of new chemical entities with specific biological properties.

## Materials Science Applications

- Polymers and Coatings: **2-Acetamidopyridine** is utilized in the formulation of polymers and coatings, contributing to improved durability and chemical resistance.
- Organic Light-Emitting Diodes (OLEDs): Derivatives of aminopyridines are being investigated for their photophysical properties with potential applications in the development of OLEDs and other optoelectronic devices.

## Logical Workflow: Synthesis of 2-Acetamidopyridine

The following diagram illustrates the synthetic pathway for **2-Acetamidopyridine**, starting from its precursor, 2-aminopyridine.



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## References

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